

Benchmarking Performic Acid: A Comparative Guide to Disinfection Performance

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Compound of Interest

Compound Name: **Performic acid**

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The urgent need for potent and environmentally benign disinfectants has propelled **performic acid** (PFA) into the spotlight as a promising alternative to traditional disinfecting agents. This guide provides an objective, data-driven comparison of **performic acid**'s performance against established disinfectants, including peracetic acid (PAA), sodium hypochlorite, glutaraldehyde, and hydrogen peroxide. The information presented herein is intended to assist researchers and professionals in making informed decisions regarding their disinfection and sterilization protocols.

Executive Summary: Performic Acid's Efficacy at a Glance

Performic acid consistently demonstrates superior or comparable antimicrobial efficacy at lower concentrations and shorter contact times than many traditional disinfectants.^{[1][2][3]} Its broad-spectrum activity extends to bacteria, viruses, fungi, and spores, making it a versatile agent for a wide range of applications.^{[1][4][5]} Notably, PFA has been shown to be particularly effective in wastewater disinfection, outperforming peracetic acid and, in some cases, chlorine-based disinfectants.^{[1][3][6]}

Comparative Efficacy Data

The following tables summarize the quantitative data on the microbicidal performance of **performic acid** and other common disinfectants. The data has been compiled from various studies to provide a comprehensive overview.

Table 1: Bactericidal Efficacy

Disinfectant	Target Microorganisms	Concentration	Contact Time	Log Reduction	Reference
Performic Acid (PFA)	E. coli	0.3 mg/L	< 1 min	4-log	[7][8]
S. aureus	0.3 mg/L	< 1 min	4-log	[7][8]	
Enterococci	0.8 mg/L	18 min	CFU/100mL limit	[1][3]	
Fecal Coliforms	3.4 mg/L	45 min	3-log	[6]	
Peracetic Acid (PAA)	E. coli, P. aeruginosa, E. hirae, S. aureus	150 ppm	-	EN 13697 compliant	[9]
L. monocytogenes, S. typhimurium	75 ppm	-	EN 13697 compliant	[9]	
E. coli	1.4 mg/L	31 min	CFU/100mL limit	[1][3]	
Sodium Hypochlorite	E. coli	2.9 mg/L	21 min	CFU/100mL limit	[1][3]
Glutaraldehyde	Mycobacterium	2%	10-20 min	Effective	[10][11]
Hydrogen Peroxide	Mycobacteria	10%	60 min	< 4-log	[12]

Table 2: Sporicidal Efficacy

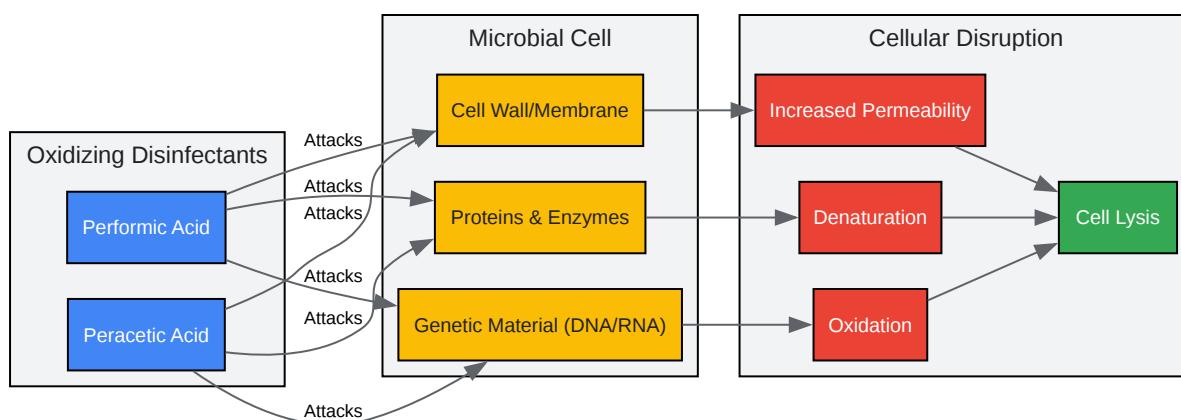
Disinfectant	Target Microorganisms	Concentration	Contact Time	Log Reduction	Reference
Performic Acid (PFA)	B. subtilis spores	7.5 mg/L	3-13 min	4-log	[7][8]
Clostridium perfringens spores	Low doses	-	Efficient elimination	[1]	
Peracetic Acid (PAA)	B. atrophaeus spores	0.2%	-	MIC: 0.003-0.006%	[13]
B. subtilis spores	500-10,000 ppm	15 sec - 30 min	-	[14]	
Sodium Hypochlorite	B. subtilis spores	-	30 min	> 99.9% inactivation	[15]
Glutaraldehyde	B. subtilis spores	2%	30 min	~90% inactivation	[15]
Hydrogen Peroxide	B. subtilis spores	-	30 min	Little killing	[15]

Table 3: Virucidal and Fungicidal Efficacy

Disinfectant	Target Microorganisms	Concentration	Contact Time	Efficacy	Reference
Performic Acid (PFA)	Viruses (general)	Low doses	-	Efficient degradation	[1]
Fungal spores (A. niger, A. flavus)	-	-	-	More efficient than PAA	[16]
Peracetic Acid (PAA)	Viruses (general)	400-1500 ppm	-	Effective	[9]
Fungi and Yeasts	1200-1875 ppm	< 5 min	EN 13697 compliant	-	[9]

Mechanism of Action: An Oxidative Approach

Performic acid and peracetic acid share a similar mechanism of action, functioning as potent oxidizing agents. They disrupt cellular function by denaturing proteins, increasing cell wall permeability, and oxidizing essential sulfhydryl and sulfur bonds in proteins and enzymes.[14] This broad-based oxidative attack is a key reason for their wide spectrum of antimicrobial activity.



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Caption: Oxidative mechanism of peroxyacids leading to microbial cell lysis.

Experimental Protocols

Standardized methodologies are crucial for the accurate evaluation of disinfectant efficacy. The following protocols are representative of the methods used in the cited studies.

Suspension Efficacy Test (Use-Dilution Method)

This test evaluates the effectiveness of a disinfectant against microorganisms in a liquid suspension.

a. Preparation of Microbial Suspension:

- A standardized culture of the target microorganism is prepared and diluted to a concentration of approximately 10^5 to 10^6 colony-forming units (CFU) per milliliter.[17]

b. Disinfectant Preparation:

- The disinfectant is diluted to the desired test concentration with sterile distilled water.[17]

c. Exposure:

- A small volume (e.g., 0.1 mL) of the microbial suspension is added to a larger volume (e.g., 10 mL) of the prepared disinfectant solution.[17]

d. Contact Time:

- The mixture is incubated for a predetermined contact time (e.g., 0, 5, 10, 15 minutes).[17]

e. Neutralization and Plating:

- After the specified contact time, the disinfectant is neutralized to halt its microbicidal activity.
- The neutralized solution is then filtered, and the filter membrane is placed on an appropriate growth medium.[17]

f. Incubation and Enumeration:

- The plates are incubated under suitable conditions (e.g., 30-35°C for bacteria, 20-25°C for fungi).[17]
- The number of surviving colonies is counted to determine the log reduction.

Surface Challenge Test

This method assesses the disinfectant's ability to eliminate microorganisms from a solid surface.

a. Carrier Preparation:

- Sterile carriers (e.g., stainless steel coupons) are inoculated with a known concentration of the target microorganism and allowed to dry.[18]

b. Disinfectant Application:

- The disinfectant is applied to the inoculated surface using a method that simulates practical use (e.g., spraying, wiping).[18]

c. Contact Time:

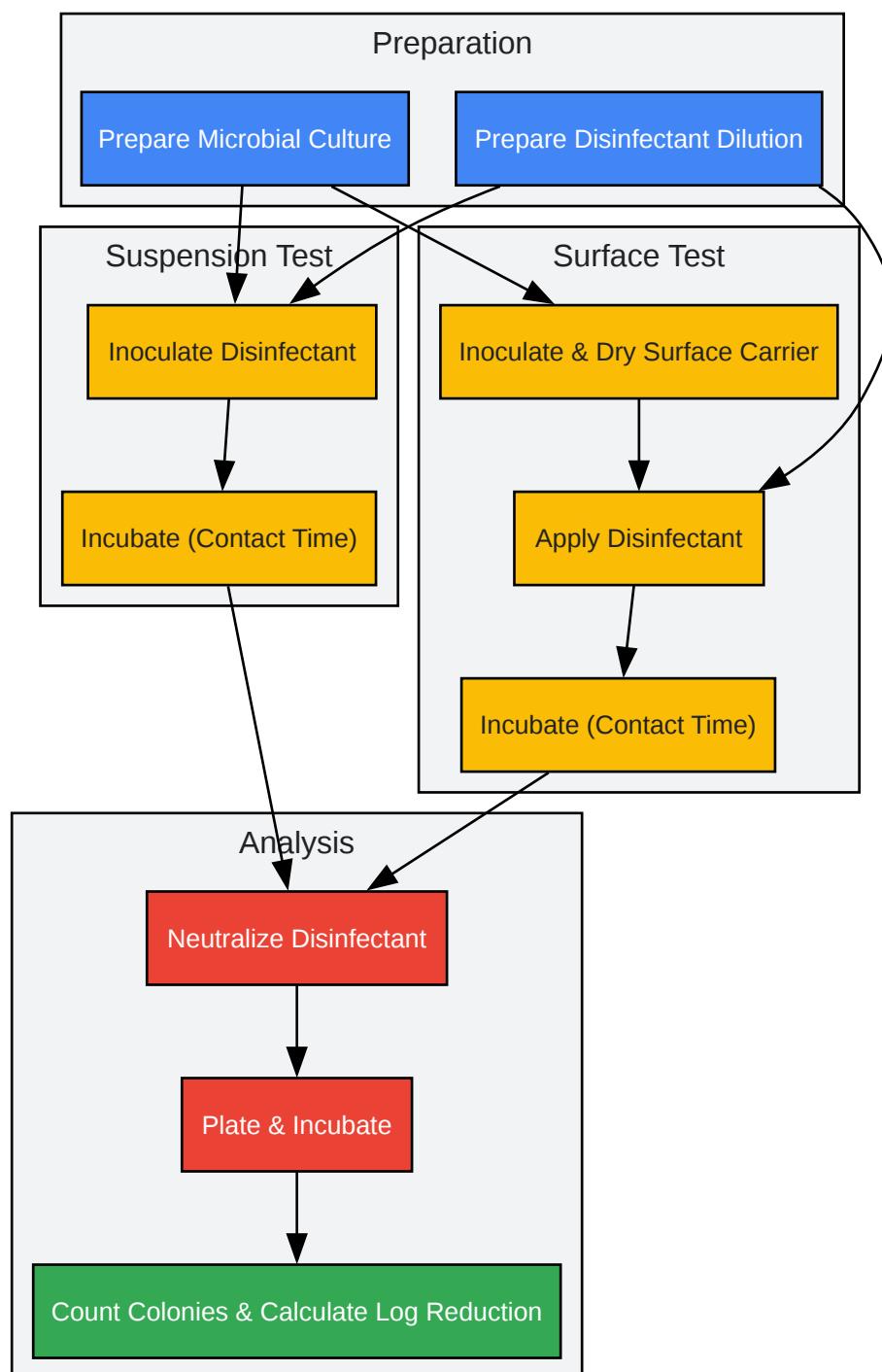
- The disinfectant is allowed to remain in contact with the surface for a specified time.[17]

d. Recovery and Neutralization:

- The surface is swabbed or rinsed to recover any surviving microorganisms.[17]
- The recovered sample is transferred to a neutralizing broth.

e. Plating and Incubation:

- The neutralized sample is plated on a suitable growth medium.
- The plates are incubated, and the surviving colonies are counted.



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Caption: Workflow for disinfectant efficacy testing (Suspension and Surface methods).

Conclusion

The available data strongly suggests that **performic acid** is a highly effective disinfectant with a rapid and broad spectrum of activity. Its performance, particularly in challenging environments like wastewater, positions it as a powerful tool in modern disinfection strategies. While traditional disinfectants remain relevant, **performic acid** offers a compelling alternative, especially where high efficacy, short contact times, and a favorable environmental profile are paramount. Further research and application-specific validation are encouraged to fully realize the potential of this potent microbicide.

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